

Physicochemical properties of Kuwanon O

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Kuwanon O

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An In-depth Technical Guide to the Physicochemical Properties of **Kuwanon O**

Introduction

Kuwanon O is a flavonoid derivative, specifically a prenylated flavanone, that is naturally present in the root bark of plants from the *Morus* genus, such as *Morus lhou* (set.) Koidz.^{[1][2]}^[3] Like other members of the kuwanon family, it is recognized for its complex chemical structure, which includes a fused dihydrochalcone partial moiety.^{[1][2][3]} This class of compounds has garnered significant interest from the scientific community due to a wide range of potential therapeutic applications. This guide provides a detailed overview of the physicochemical properties, experimental protocols for isolation and analysis, and insights into the biological signaling pathways modulated by related kuwanon compounds.

Physicochemical Properties of Kuwanon O

The fundamental physicochemical characteristics of **Kuwanon O** are summarized below. These properties are crucial for its handling, formulation, and application in research and development.

Property	Value	Reference
Molecular Formula	C40H38O11	[1][2][3][4]
Molecular Weight	694.72 g/mol	[1][2][3]
CAS Number	89200-01-1	[2][3][4]
IUPAC Name	(2S)-2-[3-[(1S,5R,6S)-6-[2,4-dihydroxy-3-(3-methylbut-2-enyl)benzoyl]-5-(2,4-dihydroxyphenyl)-3-methylcyclohex-2-en-1-yl]-2,4-dihydroxyphenyl]-5,7-dihydroxy-2,3-dihydrochromen-4-one	[4]
SMILES	<chem>CC1=C--INVALID-LINK--C2=C(C=C(C=C2)O)O)C(=O)C3=C(C(=C(C=C3)O)CC=C(C)C)O)C4=C(C=CC(=C4O)[C@@H]5CC(=O)C6=C(C=C(C=C6O5)O)O)O</chem>	[4]
InChI Key	YIHMXXHFAOIEYBW-BHNQILPDSA-N	[4]
Solubility	Soluble in Dimethyl Sulfoxide (DMSO).[5] To enhance solubility, it is recommended to heat the solution to 37°C and use an ultrasonic bath.[3]	
Storage Conditions	As a powder, it should be stored at -20°C for up to three years or at 4°C for up to two years.[2] When dissolved in a solvent, the stock solution should be stored at -80°C for up to six months or at -20°C	

for up to one month to
maintain stability.[2][3]

Topological Polar Surface Area (TPSA)	205.00 Å ²	[4]
XlogP	7.00	[4]

Experimental Protocols

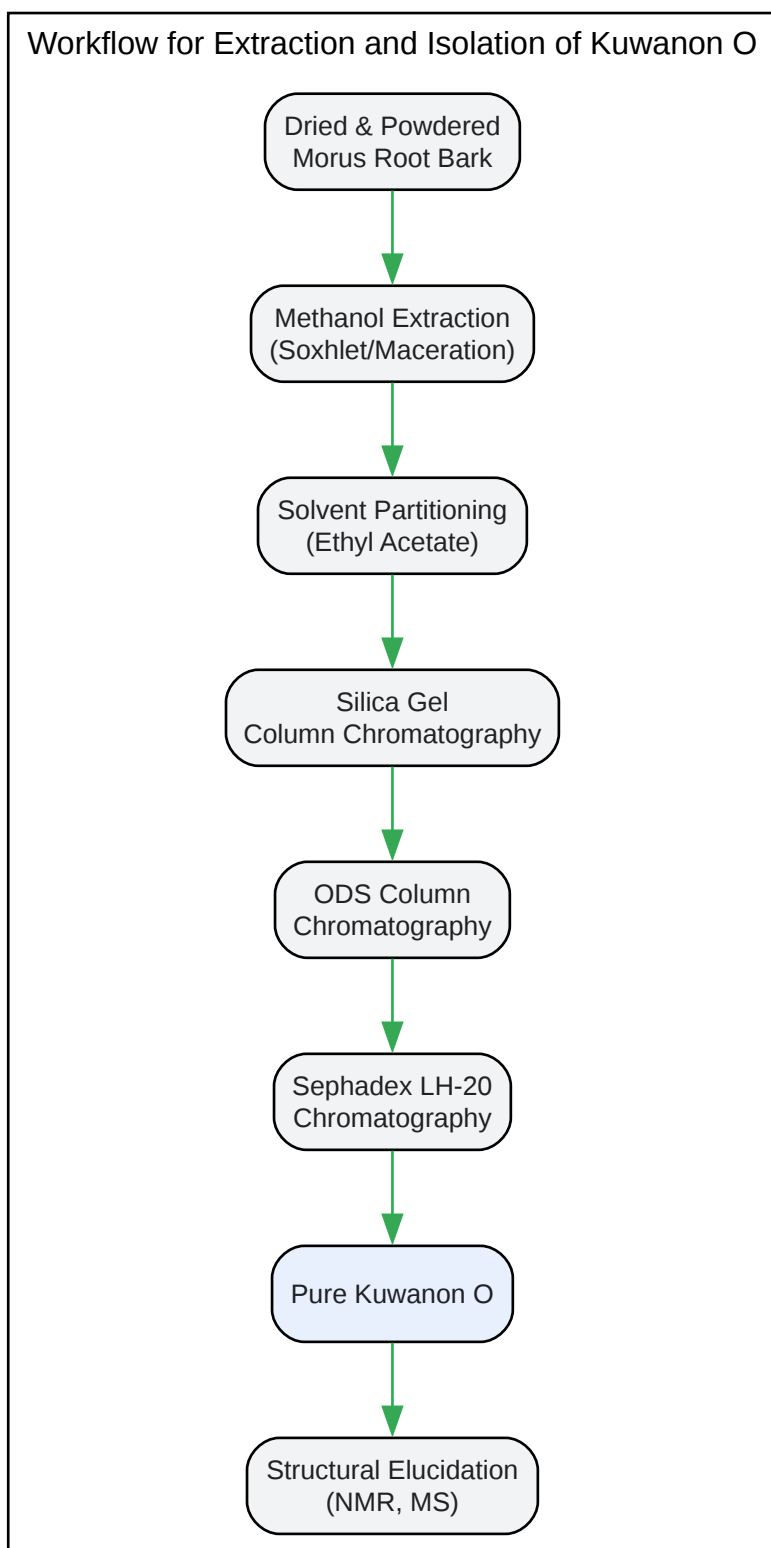
Extraction and Isolation of Kuwanons from Morus Species

The isolation of **Kuwanon O** and related compounds from their natural source, the root bark of Morus species, is a multi-step process that involves extraction followed by chromatographic purification.

Methodology:

- **Sample Preparation:** The root bark of the Morus plant is collected, dried, and ground into a fine powder to increase the surface area for solvent extraction.
- **Solvent Extraction:** The powdered plant material is typically extracted with methanol using a Soxhlet apparatus or through maceration over an extended period.[6] This initial step yields a crude methanolic extract containing a wide array of phytochemicals.
- **Solvent Partitioning:** The crude extract is concentrated under reduced pressure and then suspended in water. This aqueous suspension is then sequentially partitioned with solvents of increasing polarity, such as ethyl acetate and n-butanol. The flavonoid compounds, including kuwanons, are typically enriched in the ethyl acetate fraction.[7]
- **Chromatographic Purification:** The ethyl acetate fraction is subjected to repeated column chromatography to isolate the individual compounds.[7] This is the most critical and labor-intensive part of the process.
 - **Silica Gel Chromatography:** The fraction is first passed through a silica gel column and eluted with a gradient of solvents (e.g., a mixture of hexane and ethyl acetate) to separate compounds based on their polarity.

- ODS Column Chromatography: Further separation is achieved using an octadecylsilane (ODS) reversed-phase column.
- Sephadex LH-20 Chromatography: Final purification is often performed using a Sephadex LH-20 column, which separates molecules based on their size and polarity.[\[7\]](#)
- Structure Elucidation: The purity and structure of the isolated **Kuwanon O** are confirmed using various spectroscopic techniques, including Nuclear Magnetic Resonance (NMR) and Mass Spectrometry (MS).[\[8\]](#)



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Workflow for the extraction and isolation of **Kuwanon O**.

Biological Activity and Signaling Pathways

While specific studies on the signaling pathways of **Kuwanon O** are limited, research on structurally similar kuwanons, such as Kuwanon T, G, and C, provides valuable insights into its potential biological activities.

Anti-inflammatory Effects

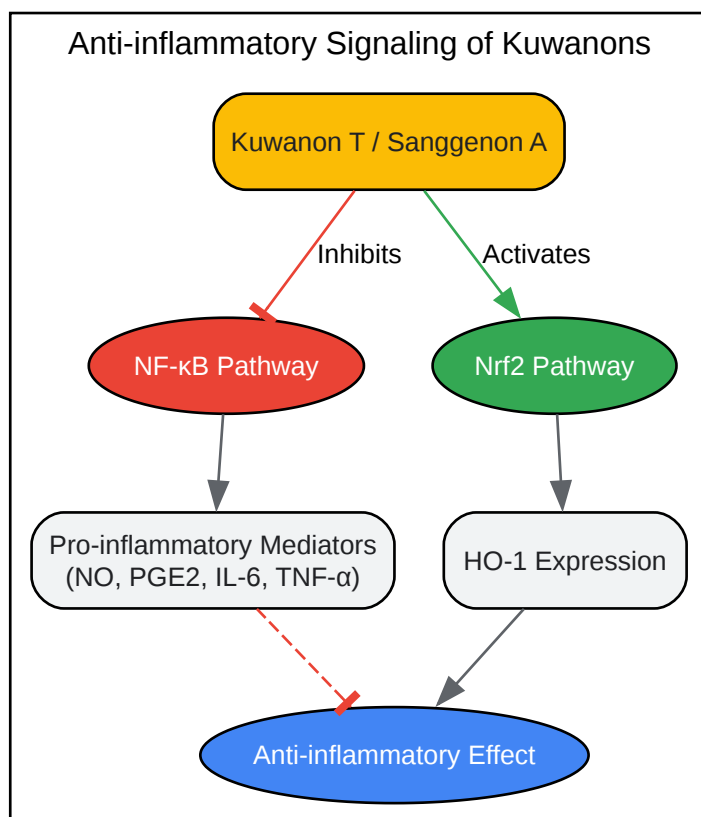
Studies on Kuwanon T and Sanggenon A have shown that they exert anti-inflammatory effects by modulating the NF- κ B and Nrf2 signaling pathways.^{[7][9][10]}

NF- κ B Signaling Pathway:

In inflammatory conditions, the transcription factor NF- κ B is activated, leading to the expression of pro-inflammatory genes. Kuwanon T and Sanggenon A have been shown to inhibit the activation of NF- κ B. This inhibition prevents the production of inflammatory mediators such as nitric oxide (NO), prostaglandin E2 (PGE2), interleukin-6 (IL-6), and tumor necrosis factor-alpha (TNF- α).^[7]

Nrf2 Signaling Pathway:

These compounds also activate the Nrf2 pathway, which is a key regulator of the antioxidant response.^[7] Nrf2 activation leads to the expression of heme oxygenase-1 (HO-1), an enzyme with potent anti-inflammatory properties. The anti-inflammatory effects of these kuwanons are, in part, mediated by the induction of HO-1.^[7]



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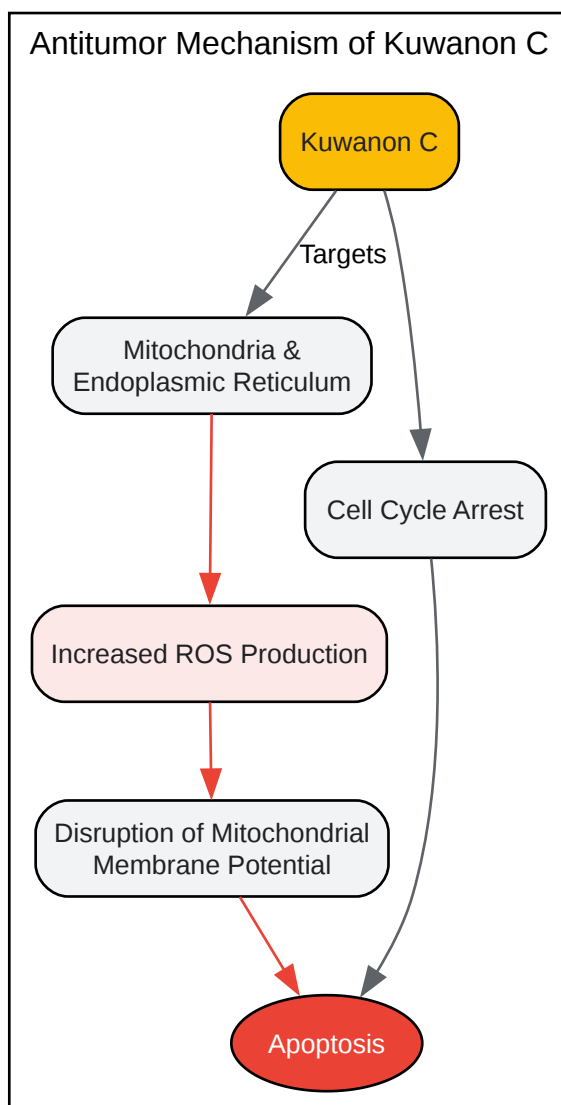
Modulation of NF-κB and Nrf2 pathways by kuwanons.

Antitumor Activity

Research on Kuwanon C has revealed its potential as an antitumor agent, primarily through the induction of apoptosis in cancer cells.[11][12]

Mechanism of Action:

Kuwanon C has been shown to target the mitochondria and endoplasmic reticulum of tumor cells.[11][12] This interaction leads to a significant increase in the production of reactive oxygen species (ROS). The elevated ROS levels disrupt the mitochondrial membrane potential, which is a critical event in the intrinsic pathway of apoptosis.[11] Furthermore, Kuwanon C can arrest the cell cycle, preventing cancer cell proliferation.[11][12] These cellular events culminate in the activation of apoptotic signaling pathways, leading to programmed cell death of the tumor cells. [11][12]



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Apoptosis induction pathway by Kuwanon C.

Conclusion

Kuwanon O is a complex natural product with significant potential for further scientific investigation. Its well-defined physicochemical properties provide a solid foundation for its use in experimental settings. The established protocols for its isolation from natural sources, though intricate, allow for the procurement of pure material for research. While direct evidence for **Kuwanon O**'s bioactivity is still emerging, the demonstrated anti-inflammatory and antitumor

activities of its structural analogs strongly suggest that it may possess similar therapeutic properties, making it a compelling candidate for future drug discovery and development efforts.

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- To cite this document: BenchChem. [Physicochemical properties of Kuwanon O]. BenchChem, [2025]. [Online PDF]. Available at:

[<https://www.benchchem.com/product/b13730862#physicochemical-properties-of-kuwanon-o>]

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